

Core Physical Properties of Butyl Chloroacetate: A Comparative Overview

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Compound of Interest

Compound Name: *Butyl chloroacetate*

Cat. No.: *B1293791*

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Butyl chloroacetate, a colorless liquid, is a versatile reagent in organic synthesis.^{[1][2][3]} However, it is crucial to distinguish between its isomers, as they exhibit distinct physical properties. The most common isomer is **n-butyl chloroacetate**, and its properties are often reported without the "n-" prefix.

Property	n-Butyl Chloroacetate	tert-Butyl Chloroacetate	Data Source(s)
Boiling Point	183 °C at 760 mmHg	48-49 °C at 11 mmHg	[1][4][5]
180.6 °C at 760 mmHg	150 °C (extrapolated to 760 mmHg)	[4][6]	
Density	1.0704 g/cm ³ at 20 °C/4 °C	1.053 g/mL at 25 °C	[1][7][8]
1.057 g/cm ³	[4]		

The Molecular Basis of Butyl Chloroacetate's Physical Properties

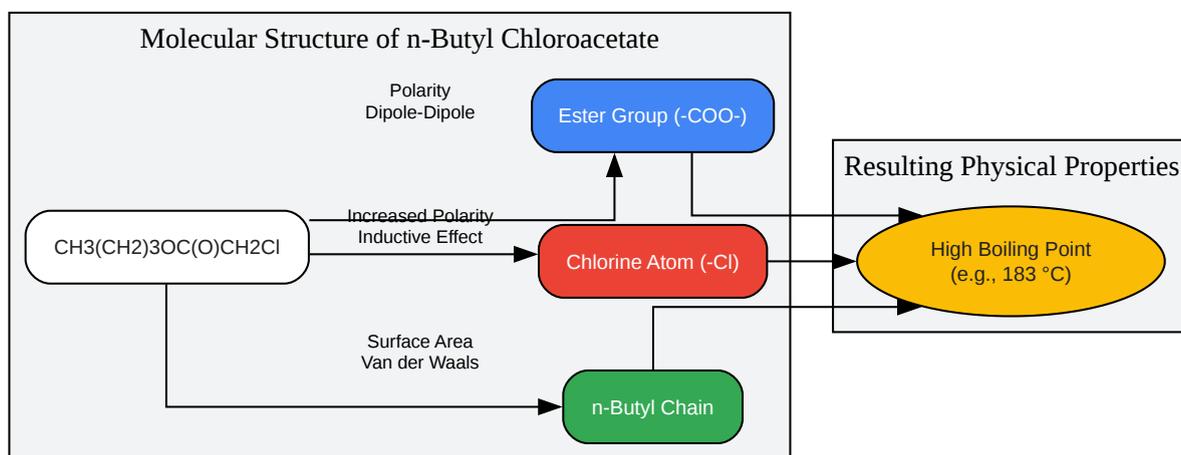
A nuanced understanding of a molecule's structure is essential to comprehend its physical behavior. The boiling point and density of **butyl chloroacetate** are direct consequences of its molecular architecture and the resulting intermolecular forces.

Influence of Molecular Structure on Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[9] For **butyl chloroacetate**, several structural features are key determinants of its boiling point:

- **Ester Functional Group:** The ester group (-COO-) introduces polarity to the molecule due to the presence of the electronegative oxygen atoms. This leads to dipole-dipole interactions, which are stronger than the van der Waals forces present in nonpolar molecules of similar size, thus requiring more energy (a higher temperature) to overcome.
- **Chlorine Atom:** The electronegative chlorine atom further enhances the molecule's polarity through inductive effects, strengthening the dipole-dipole interactions and contributing to a higher boiling point.
- **Butyl Chain:** The length and branching of the butyl group also play a significant role.
 - **n-Butyl Chloroacetate:** The linear "n-" butyl chain allows for greater surface area contact between molecules, maximizing the effect of London dispersion forces.
 - **tert-Butyl Chloroacetate:** The bulky and highly branched "tert-" butyl group hinders close packing of the molecules, reducing the effective surface area for intermolecular interactions. This results in weaker overall intermolecular forces and a significantly lower boiling point compared to its straight-chain isomer.^{[5][6][7][8][10][11]}

The interplay of these factors is visually represented in the following diagram:



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Caption: Factors influencing the boiling point of n-butyl chloroacetate.

Determinants of Density

Density is defined as mass per unit volume.[12] The density of **butyl chloroacetate** is influenced by:

- **Atomic Mass:** The presence of a relatively heavy chlorine atom in the molecule contributes to a higher molecular weight (150.60 g/mol) without a proportionally massive increase in volume compared to a hydrocarbon of similar size.[1] This results in a density greater than that of water.
- **Intermolecular Forces and Molecular Packing:** The same intermolecular forces that dictate the boiling point also influence how closely the molecules can pack together. The stronger dipole-dipole interactions in n-butyl chloroacetate lead to more efficient packing and, consequently, a higher density compared to less polar molecules of a similar size. The less efficient packing of the bulky tert-butyl isomer contributes to its slightly lower density.

Experimental Determination of Physical Properties

The following protocols are designed to be self-validating and provide accurate determinations of the boiling point and density of **butyl chloroacetate**.

Protocol for Boiling Point Determination via the Thiele Tube Method

This method is advantageous due to its requirement for a small sample volume and its accuracy.[13]

Materials:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or heating mantle
- **Butyl chloroacetate** sample (approx. 0.5 mL)
- Safety goggles, lab coat, and chemical-resistant gloves

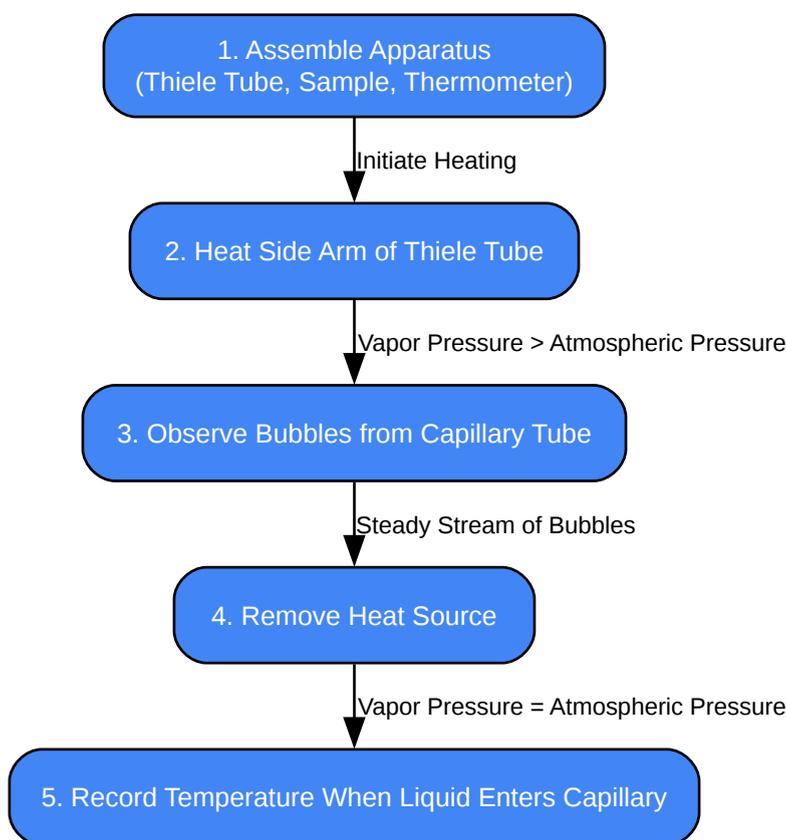
Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **butyl chloroacetate** to the small test tube. Place the capillary tube (sealed end up) into the test tube.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.

- Thiele Tube Setup: Clamp the Thiele tube to a retort stand and fill it with enough mineral oil to immerse the side arm.
- Immersion: Carefully insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is below the oil level.
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle. [9] Convection currents will ensure uniform heating of the oil.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- Boiling Point Determination: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[9]
- Record: Record the temperature. For high accuracy, repeat the determination.

Causality and Self-Validation:

- The stream of bubbles indicates that the vapor pressure of the sample is greater than the external pressure.
- The point at which the liquid re-enters the capillary tube signifies that the vapor pressure of the sample is equal to the external pressure, which is the definition of the boiling point.



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Caption: Workflow for boiling point determination using a Thiele tube.

Protocol for Density Determination Using a Pycnometer

A pycnometer (or specific gravity bottle) provides a more accurate and precise measurement of density than a simple graduated cylinder and balance.

Materials:

- Pycnometer (e.g., 10 mL) with a stopper
- Analytical balance (accurate to ± 0.0001 g)
- **Butyl chloroacetate** sample
- Distilled water

- Thermometer
- Acetone (for cleaning and drying)
- Safety goggles, lab coat, and chemical-resistant gloves

Procedure:

- **Mass of Empty Pycnometer:** Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on the analytical balance and record the mass (m_1).
- **Mass of Pycnometer with Water:** Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to escape through the capillary. Dry the outside of the pycnometer and weigh it. Record the mass (m_2). Record the temperature of the water.
- **Mass of Pycnometer with **Butyl Chloroacetate**:** Empty the pycnometer, rinse it with acetone, and dry it completely. Fill the pycnometer with **butyl chloroacetate**, insert the stopper, dry the exterior, and weigh it. Record the mass (m_3).
- **Calculations:**
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the recorded temperature)
 - Mass of **butyl chloroacetate** = $m_3 - m_1$
 - Density of **butyl chloroacetate** = (Mass of **butyl chloroacetate**) / (Volume of pycnometer)

Causality and Self-Validation:

- By using a reference liquid of known density (water), the precise volume of the pycnometer is determined at a specific temperature.
- This calibrated volume is then used to determine the density of the unknown liquid, minimizing errors associated with reading a graduated scale.

Safety and Handling Considerations

Butyl chloroacetate is a corrosive and toxic substance.^{[1][4]} Appropriate safety precautions are essential:

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling **butyl chloroacetate**.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- **Spills:** In case of a spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and dispose of it as hazardous waste.
- **First Aid:** In case of skin or eye contact, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

Conclusion

The physical properties of **butyl chloroacetate**, specifically its boiling point and density, are not arbitrary values but are deeply rooted in its molecular structure and the resulting intermolecular forces. A thorough understanding of these principles, coupled with meticulous experimental technique, empowers researchers to utilize this important reagent with precision and safety. The provided protocols offer a robust framework for the accurate determination of these key physical constants, ensuring reliable data for any research or development endeavor.

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